

Application Note: Advanced Analytical Characterization of Ethyl 4-hydroxyazepane-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Ethyl 4-hydroxyazepane-1-carboxylate
CAS No.:	109386-74-5
Cat. No.:	B13021262

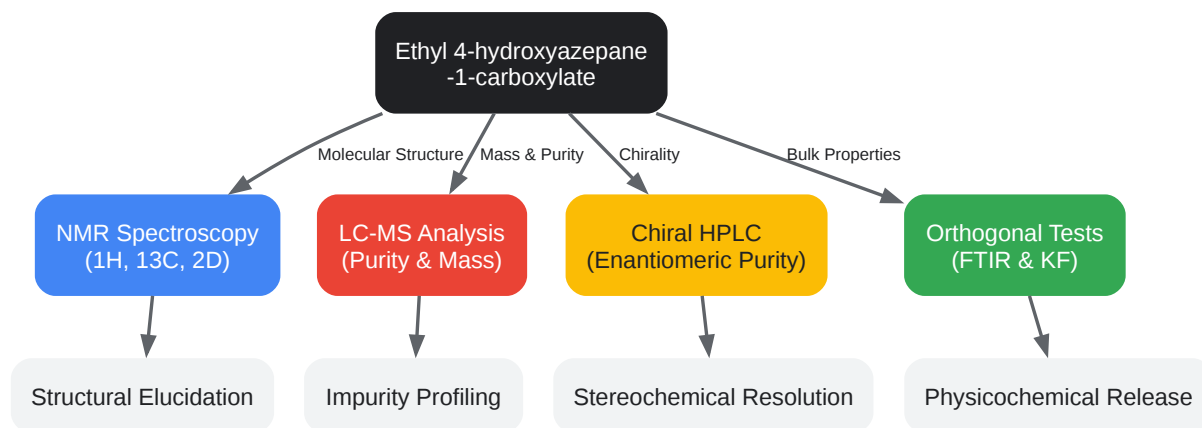
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Introduction & Strategic Context

Ethyl 4-hydroxyazepane-1-carboxylate (Formula: $C_9H_{17}NO_3$; MW: 187.24 g/mol) is a critical seven-membered heterocyclic intermediate. Its structural features—specifically the conformationally flexible azepane ring, the ethyl carbamate protecting group, and the chiral hydroxyl center at C4—make it a highly valued building block in the synthesis of complex neuroactive therapeutics, including muscarinic M4 receptor agonists and bridged tricyclic carbamoylpyridones for HIV treatment .

Because downstream synthetic steps (such as tosylation or Grignard reactions) are highly sensitive to moisture, stereochemistry, and starting material purity, a rigorous, self-validating analytical framework is required . This application note details the orthogonal analytical methodologies required to fully characterize this compound.

Core Analytical Workflow



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Analytical workflow for the characterization of **ethyl 4-hydroxyazepane-1-carboxylate**.

Structural Elucidation: NMR Spectroscopy

Expertise & Experience: The azepane ring undergoes rapid pseudorotation at room temperature, which can lead to signal broadening in ^1H NMR. Furthermore, the protons on the C2/C7 carbons (adjacent to the carbamate nitrogen) and the C3/C5/C6 carbons heavily overlap. To establish causality in signal assignment, high-field NMR (≥ 400 MHz) combined with 2D correlation experiments (COSY for vicinal coupling, HSQC for carbon-proton mapping) is mandatory. The ethyl carbamate group provides distinct, non-overlapping signals (a triplet and a quartet) that serve as reliable internal integration standards.

Self-Validating Protocol:

- **Sample Preparation:** Dissolve 15-20 mg of the analyte in 0.6 mL of DMSO- d_6 containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- **^1H NMR Acquisition:** Acquire at 400 MHz using 16 scans, a relaxation delay (D1) of 2.0 s, and an acquisition time of 3.0 s.

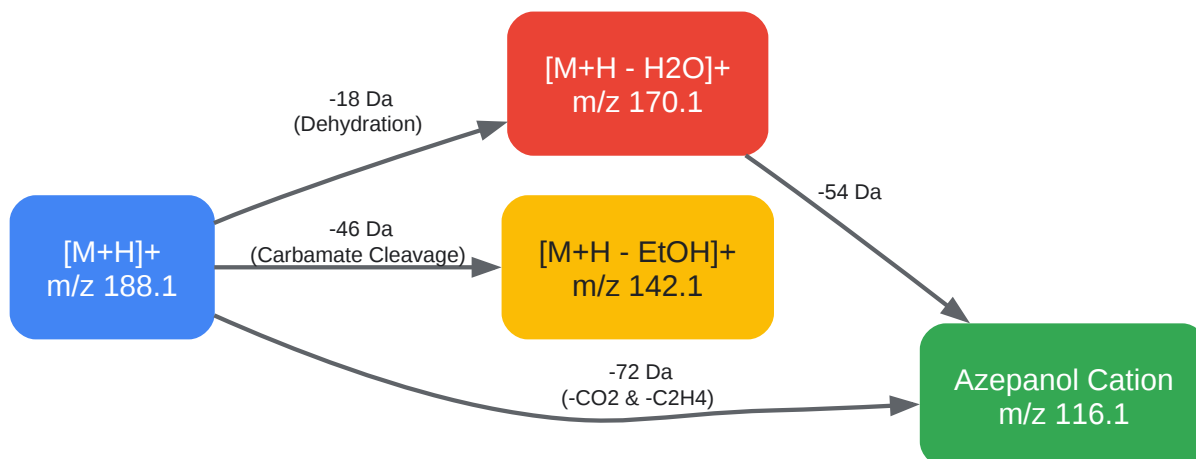
- **¹³C NMR Acquisition:** Acquire at 100 MHz using 1024 scans, D1 of 2.0 s, with continuous broadband proton decoupling.
- **Validation:** Ensure the integration of the ethyl CH₃ triplet (δ 1.18) is exactly 3.00. The sum of all integrated multiplet regions must equal the 17 protons of the molecular formula.

Purity Profiling and Mass Spectrometry (LC-MS)

Expertise & Experience: **Ethyl 4-hydroxyazepane-1-carboxylate** is typically synthesized via the sodium borohydride reduction of ethyl 4-oxoazepane-1-carboxylate. LC-MS is deployed to separate the target alcohol from unreacted ketone precursors. Electrospray Ionization (ESI) in positive mode is highly effective because the carbamate moiety and the hydroxyl group readily coordinate with protons and sodium ions, yielding robust [M+H]⁺ (*m/z* 188.1) and [M+Na]⁺ (*m/z* 210.1) signals.

Self-Validating Protocol:

- **Chromatography:** Inject 1 μ L of a 0.1 mg/mL sample onto a C18 column (2.1 x 50 mm, 1.7 μ m) maintained at 40°C.
- **Gradient:** Use Mobile Phase A (0.1% Formic Acid in H₂O) and B (0.1% Formic Acid in Acetonitrile). Run a linear gradient from 5% B to 95% B over 4.0 minutes at 0.4 mL/min.
- **Mass Spectrometry:** Operate the ESI source in positive mode. Set capillary voltage to 3.0 kV, desolvation temperature to 350°C, and scan range from *m/z* 100 to 500.
- **Validation:** A blank injection must precede the sample to rule out carryover. The mass error for the [M+H]⁺ peak must be ≤ 5 ppm for high-resolution systems.



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Proposed ESI-MS positive mode fragmentation pathway for m/z 188.1.

Stereochemical Analysis: Chiral HPLC

Expertise & Experience: Because position 4 of the azepane ring is a chiral center, the compound exists as (R) and (S) enantiomers. Biological targets, such as the M4 receptor, exhibit strict stereospecificity. Normal-phase chiral chromatography using an immobilized amylose or cellulose-based stationary phase is required to determine the enantiomeric excess (ee) of the synthesized batch.

Self-Validating Protocol:

- Column: Chiralpak IC (4.6 x 250 mm, 5 μm).
- Isocratic Elution: Hexane / Isopropanol (85:15, v/v) at a flow rate of 1.0 mL/min.
- Detection: UV absorbance at 210 nm (targeting the carbamate π-π* transition).
- Validation: Inject a racemic standard first. The system is only validated if the resolution (Rs) between the (R) and (S) peaks is ≥ 1.5 (baseline resolution).

Orthogonal Techniques: FTIR and Karl Fischer Titration

Expertise & Experience: The immediate downstream utility of this compound often involves converting the C4 hydroxyl into a leaving group (e.g., via tosylation) . Because tosyl chloride is highly sensitive to hydrolysis, the moisture content of the azepanol intermediate must be strictly controlled. Karl Fischer (KF) titration provides exact quantitative water content, while FTIR offers orthogonal qualitative proof of the hydroxyl group.

Self-Validating Protocol:

- **FTIR:** Analyze via Attenuated Total Reflectance (ATR). Look for the broad O-H stretch ($\sim 3400\text{ cm}^{-1}$) and the sharp, intense C=O carbamate stretch ($\sim 1680\text{-}1700\text{ cm}^{-1}$).
- **Karl Fischer Titration:** Dissolve 100 mg of the sample in anhydrous methanol within the titration vessel. Titrate with a standard Hydranal composite reagent.
- **Validation:** Moisture content must be calculated as $<0.1\%$ w/w before releasing the batch for moisture-sensitive downstream synthesis.

Quantitative Data Summaries

Table 1: ^1H NMR Spectral Assignments (400 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Structural Assignment
1.18	Triplet (t)	3H	Ethyl -CH ₃
1.37 - 1.86	Multiplet (m)	6H	Azepane ring -CH ₂ - (C3, C5, C6)
3.07 - 3.44	Multiplet (m)	4H	Azepane ring -CH ₂ -N- (C2, C7)
3.75 - 3.85	Multiplet (m)	1H	Azepane ring -CH-OH (C4)
4.05	Quartet (q)	2H	Ethyl -CH ₂ -O-

| 4.55 | Doublet (d) | 1H | -OH (Exchangeable with D₂O) |

Table 2: Key Chromatographic Parameters

Parameter	LC-MS (Purity Profiling)	Chiral HPLC (Stereo-Resolution)
Stationary Phase	C18 (2.1 x 50 mm, 1.7 µm)	Chiralpak IC (4.6 x 250 mm, 5 µm)
Mobile Phase	A: 0.1% FA in H2O B: 0.1% FA in Acetonitrile	Hexane / Isopropanol (85:15, v/v)
Elution Mode	Gradient (5% to 95% B in 4 min)	Isocratic
Flow Rate	0.4 mL/min	1.0 mL/min
Detection	ESI+ (m/z 188.1 [M+H]⁺)	UV Absorbance @ 210 nm

| Critical Metric | Mass error ≤ 5 ppm | Peak Resolution (Rs) ≥ 1.5 |

References

- Title: Piperidin-1-yl and azepin-1-yl carboxylates as muscarinic M4 receptor agonists (US10030012B2)
- Title: Bridged tricyclic carbamoylpyridone compounds and their pharmaceutical use (WO2020197991A1)
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